

# Personal protective equipment for handling 2-Fluoro-5-methylaniline

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## Compound of Interest

Compound Name: 2-Fluoro-5-methylaniline

Cat. No.: B1296174

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## Essential Safety and Handling Guide for 2-Fluoro-5-methylaniline

This guide provides critical safety, logistical, and disposal information for the handling of **2-Fluoro-5-methylaniline** (CAS No: 452-84-6).[1][2] Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks associated with this compound. This chemical is a versatile aromatic amine used in the synthesis of pharmaceuticals, agrochemicals, and dyes.[3][4]

## Chemical and Physical Properties

**2-Fluoro-5-methylaniline** is a clear yellow to brown liquid.[3][5] It is important to be aware of its physical and chemical properties to ensure safe handling and storage.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FN[1][2][3]
Molecular Weight	125.14 g/mol [1][3]
Boiling Point	80-86 °C at 11 mmHg[5][6]
Flash Point	179 °F (81.7 °C)[5][6]
Density	1.109 g/mL at 25 °C[5][6]
Storage Temperature	2 - 8 °C in a dark, dry, and well-ventilated place[3][5][7]

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Fluoro-5-methylaniline** is classified as a substance that causes skin and serious eye irritation.[7] It may also cause respiratory irritation and is harmful if swallowed, inhaled, or in contact with skin.[8] Therefore, a comprehensive PPE strategy is the primary line of defense.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to vapors.[9]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection.[9]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes.[9][10]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[9]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[9]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside a fume hood or if engineering controls are insufficient. A respirator with an organic vapor/acid gas cartridge is recommended.[8][10]

## Operational and Disposal Plans

A systematic approach to handling and disposing of **2-Fluoro-5-methylaniline** is crucial for safety and experimental integrity.

### Step-by-Step Handling Protocol

- Pre-Handling Preparation:
  - Conduct a thorough risk assessment for the planned experiment.[9][11]

- Ensure that a safety shower, eyewash station, and fire extinguisher are readily accessible.  
[9]
- Verify that the chemical fume hood is functioning correctly.
- Donning PPE:
  - Put on all required PPE as outlined in the table above before entering the handling area.  
[9]
- Chemical Handling:
  - Perform all manipulations of **2-Fluoro-5-methylaniline** inside a certified chemical fume hood.[9]
  - When weighing the liquid, do so within the fume hood.
  - When preparing solutions, add the aniline to the solvent slowly to avoid splashing.[9]
  - Keep the container tightly closed when not in use and store it in a cool, dark, and well-ventilated place.[7]
  - Avoid contact with skin, eyes, and clothing.[7]
  - Keep away from flames and hot surfaces as it is a combustible liquid.[7]
- Post-Handling Procedures:
  - Decontaminate the work area in the fume hood with an appropriate solvent and cleaning agent.[9]
  - Remove PPE carefully, avoiding skin contact with the outer surfaces of the gloves.[10]
  - Wash hands and face thoroughly after handling.[7]

## Emergency First-Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]

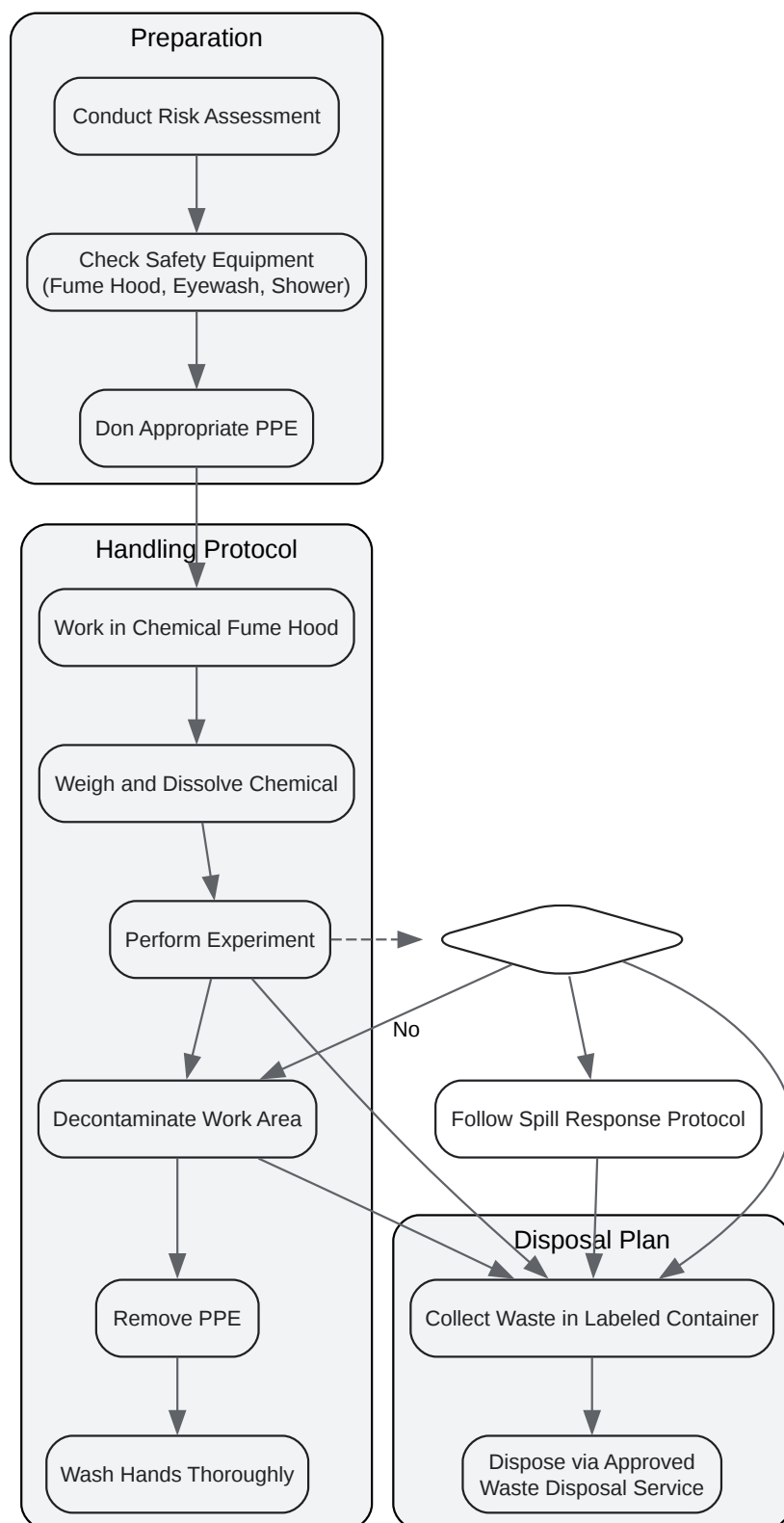
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[10]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[10]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[10]

## Spill and Disposal Plan

- Spill Response:
  - Evacuate personnel from the immediate area.[10]
  - Ensure adequate ventilation.[10]
  - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as dry sand or earth.[7]
  - Collect the absorbed material into a suitable, closed container for disposal.[7][10]
- Waste Disposal:
  - All waste containing **2-Fluoro-5-methylaniline** must be treated as hazardous waste.
  - Dispose of the waste in a designated, labeled, and sealed container.[8]
  - It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[7]
  - Do not allow the chemical or its waste to enter drains, soil, or waterways.[7]
  - Dispose of contaminated packaging in the same manner as the unused product.[10]
  - All disposal must be in accordance with local, regional, and national regulations.[7]

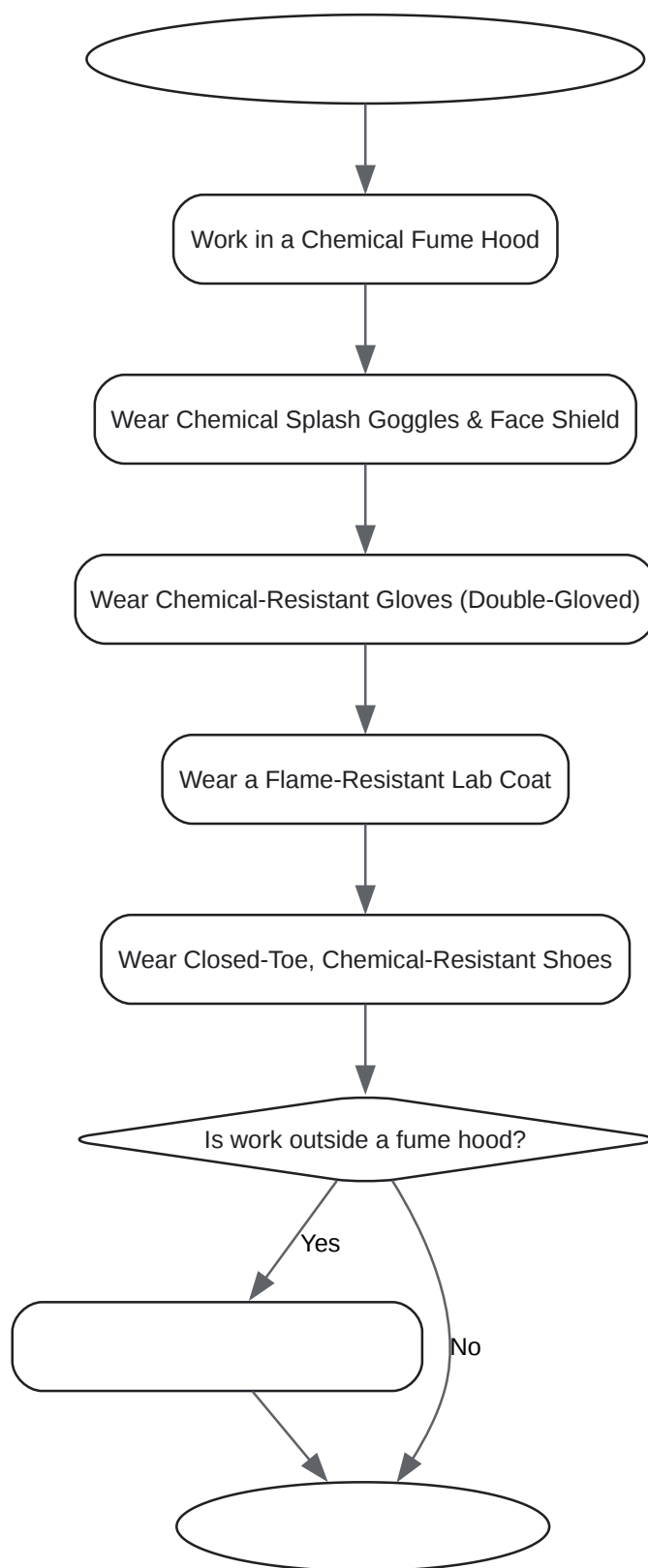
## Procedural Workflow Diagrams

To further clarify the procedural steps and decision-making processes, the following diagrams have been created using the Graphviz DOT language.



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Caption: Safe Handling and Disposal Workflow for **2-Fluoro-5-methylaniline**.



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Caption: PPE Selection Workflow for Handling **2-Fluoro-5-methylaniline**.



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